

Proper Disposal of Inz-5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Inz-5*

Cat. No.: *B608114*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Inz-5**, a fungal-selective mitochondrial cytochrome bc1 inhibitor. Adherence to correct disposal procedures is critical for laboratory safety and environmental protection. As a trusted partner in your research, we aim to provide value beyond the product itself by being your preferred source for information on laboratory safety and chemical handling.

Disclaimer: The following information is a general guide based on best practices for laboratory chemical waste disposal. Always consult the official Safety Data Sheet (SDS) provided by the supplier of **Inz-5** for specific and detailed disposal instructions. Local, state, and federal regulations for hazardous waste disposal must be followed.

Summary of Inz-5 Properties

To facilitate proper handling and disposal, a summary of the known quantitative data for **Inz-5** is presented below.

Property	Value
Chemical Name	3-[2-Fluoro-5-(trifluoromethyl)phenyl]-7-methyl-1-[(2-methyl-2H-tetrazol-5-yl)methyl]-1H-indazole
CAS Number	1585214-21-6
Molecular Formula	C ₁₈ H ₁₄ F ₄ N ₆
Molecular Weight	~390.34 g/mol
Known Solubility	100 mg/mL in DMSO
Storage (Powder)	-20°C for long-term storage
Storage (In solvent)	-80°C for up to 6 months

Step-by-Step Disposal Procedures for Inz-5

The following procedural guidance is based on general principles for the disposal of laboratory chemicals of this nature.

Waste Identification and Segregation

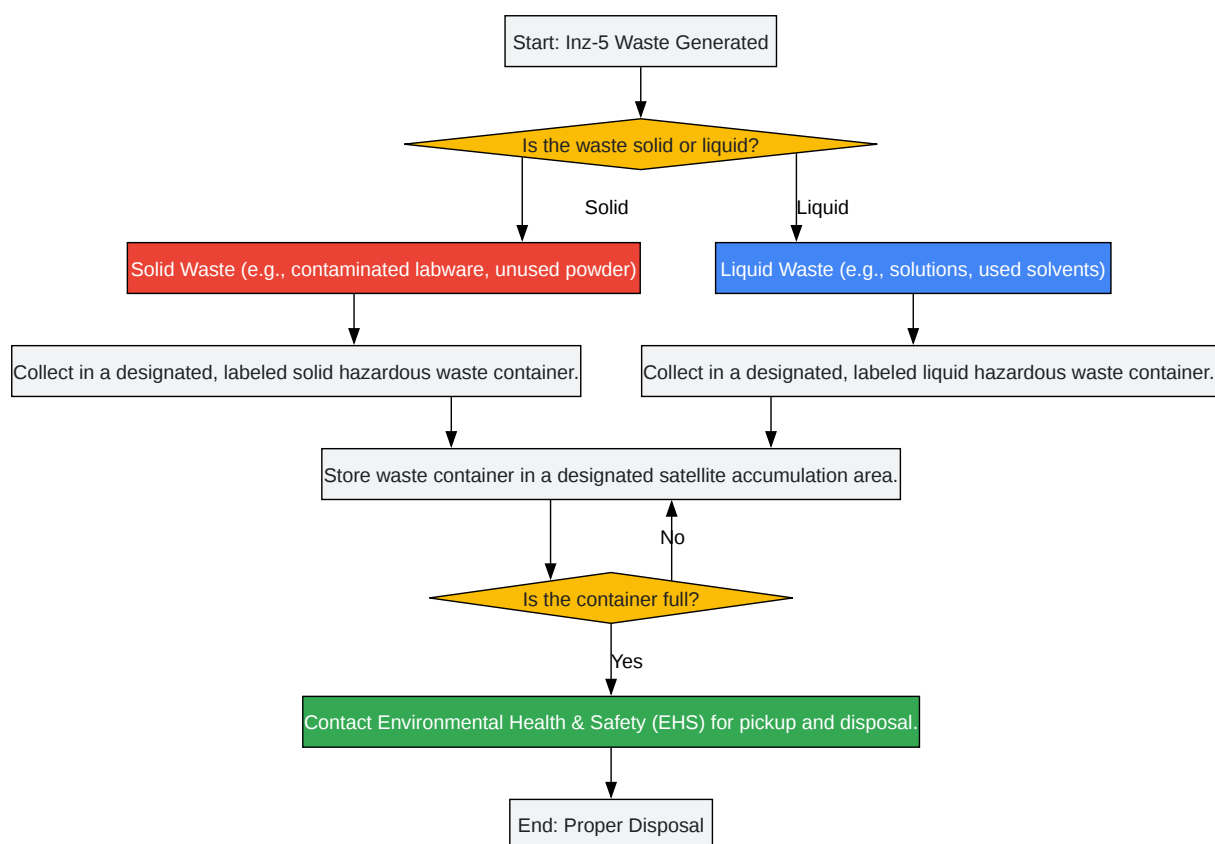
- Characterize the Waste: Determine if the **Inz-5** waste is hazardous. Based on its class as a bioactive small molecule and its solvent (e.g., DMSO), it should be treated as hazardous chemical waste.
- Segregate Waste Streams:
 - Solid Waste: Unused or expired pure **Inz-5**, contaminated personal protective equipment (PPE) such as gloves and weighing papers, and any labware (e.g., pipette tips, centrifuge tubes) that has come into direct contact with solid **Inz-5**.
 - Liquid Waste: Solutions containing **Inz-5**, including stock solutions, experimental solutions, and contaminated solvents. Do not mix with other incompatible waste streams.

Waste Collection and Storage

- Use Designated Containers: Collect **Inz-5** waste in clearly labeled, leak-proof containers that are compatible with the chemical and any solvents used.
- Labeling: The waste container label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Inz-5**" and any solvents (e.g., "Dimethyl Sulfoxide")
 - The approximate concentration of each component.
 - The date when waste was first added to the container.
- Storage Location: Store waste containers in a designated satellite accumulation area, such as a fume hood or a secondary containment bin, away from incompatible chemicals.

Disposal Workflow

The following diagram illustrates the decision-making process for the disposal of **Inz-5** waste.



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Inz-5 Waste Disposal Workflow

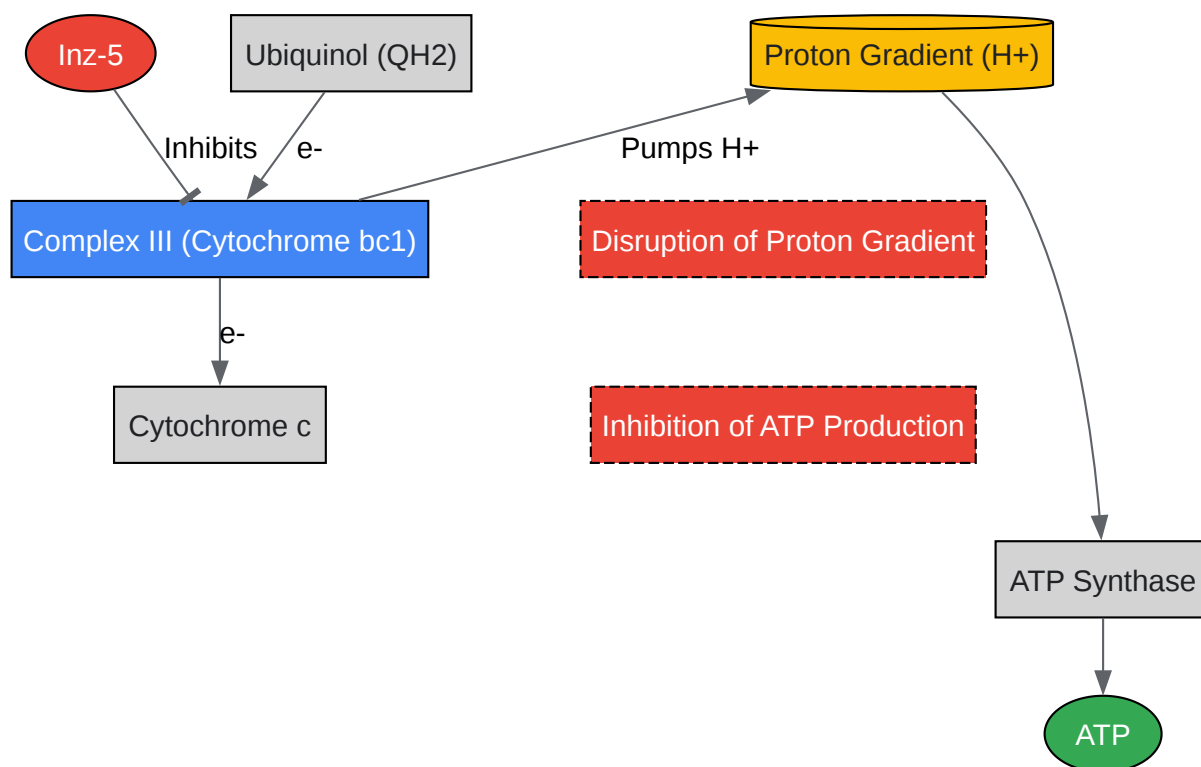
Waste Characterization Protocol

Proper disposal begins with understanding the nature of the waste. The following protocol outlines the steps to characterize In-5 waste.

- Consult the Safety Data Sheet (SDS): Obtain the SDS for **Inz-5** from your chemical supplier. Review Section 13, "Disposal Considerations," for manufacturer-specific recommendations.
- Identify All Components: List all chemicals in the waste container, including **Inz-5** and any solvents, buffers, or other reagents.
- Determine Hazard Characteristics: Based on the SDS and institutional guidelines, determine if the waste exhibits any of the following characteristics:
 - Ignitability
 - Corrosivity
 - Reactivity
 - Toxicity
- Document Findings: Record the composition and hazard characteristics on the hazardous waste label for the container.

Signaling Pathway for Cytochrome bc1 Inhibition

To provide further context on the mechanism of action of **Inz-5**, the following diagram illustrates the signaling pathway of a cytochrome bc1 inhibitor.



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Inhibition of Electron Transport Chain by Inz-5

By following these guidelines, you can ensure the safe and compliant disposal of **Inz-5** waste in your laboratory, contributing to a secure research environment and responsible environmental stewardship.

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